

Safety, handling, and storage recommendations for 1-Boc-4-dimethylcarbamoylpiperazine.

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Compound of Interest

Compound Name:	1-Boc-4-dimethylcarbamoylpiperazine
Cat. No.:	B1629285

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An In-depth Technical Guide to the Safe Handling, Storage, and Disposal of **1-Boc-4-dimethylcarbamoylpiperazine**

A Note on Scientific Diligence

The following guide provides comprehensive safety, handling, and storage recommendations for **1-Boc-4-dimethylcarbamoylpiperazine**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this exact compound, the information herein is synthesized from data on structurally analogous compounds, including Boc-protected piperazines, piperidines, and carbamates. This approach, rooted in established principles of chemical safety, provides a robust framework for risk mitigation. Researchers should, however, always supplement this guide with a careful evaluation of the specific conditions of their experiments.

Section 1: Compound Identification and Hazard Classification

1.1. Chemical Identity

- Chemical Name: tert-butyl 4-(dimethylcarbamoyl)piperazine-1-carboxylate
- Common Synonyms: **1-Boc-4-dimethylcarbamoylpiperazine**
- Molecular Formula: C12H23N3O3

- Molecular Weight: 257.33 g/mol
- CAS Number: 254905-58-3 (for the piperidine analog tert-butyl 4-(dimethylcarbamoyl)piperidine-1-carboxylate)

1.2. Hazard Identification

Based on analogous compounds, **1-Boc-4-dimethylcarbamoylpiperazine** should be treated as a hazardous substance with the following potential classifications[1][2][3][4]:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

Table 1: GHS Hazard Statements for Structurally Similar Compounds

Hazard Class	GHS Hazard Statement	Source Analogs
Acute Toxicity, Oral	H302: Harmful if swallowed	1-Boc-4-AP, N-Boc-4-Piperidone[2][3]
Skin Corrosion/Irritation	H315: Causes skin irritation	1-Boc-4-AP, (S)-1-Boc-4-(aminocarboxymethyl)piperidine[2][5]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	1-Boc-4-AP, (S)-1-Boc-4-(aminocarboxymethyl)piperidine[2][5]
STOT - Single Exposure	H335: May cause respiratory irritation	1-Boc-4-AP, (S)-1-Boc-4-(aminocarboxymethyl)piperidine[2][5]

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

A systematic approach to exposure control is paramount when handling this compound. The primary routes of exposure are inhalation, skin contact, and eye contact.

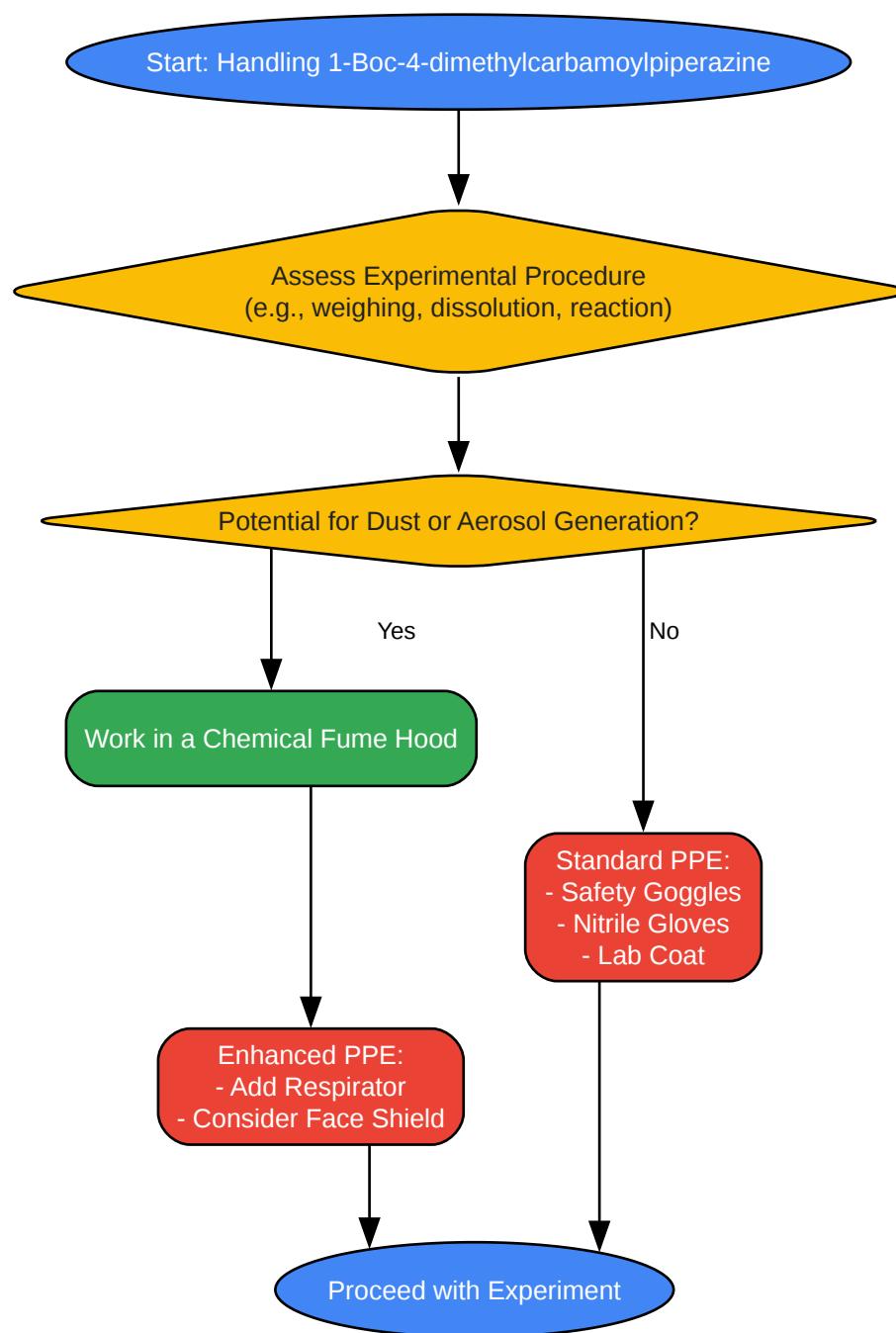
2.1. Engineering Controls

- Ventilation: All handling of **1-Boc-4-dimethylcarbamoylpiperazine** should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory[6][7].
- Safety Showers and Eyewash Stations: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation[8].

2.2. Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific experimental procedures.

- Eye and Face Protection: Wear chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations[1][7].
- Skin Protection:
 - Gloves: Wear chemically resistant, impervious gloves (e.g., nitrile rubber) that have been inspected for integrity before use. Follow the manufacturer's specifications for breakthrough time and permeation rates[6][9].
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn to prevent skin contact. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant suit may be necessary[10].
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used[1][7].



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Caption: PPE selection workflow for handling **1-Boc-4-dimethylcarbamoylpiperazine**.

Section 3: Safe Handling and Storage Protocols

3.1. Handling

- Avoid all personal contact, including the inhalation of dust or vapors[10][11].
- Wash hands and any exposed skin thoroughly after handling[1][9].
- Do not eat, drink, or smoke in areas where the chemical is handled, processed, or stored[11].
- Use non-sparking tools and take precautionary measures against static discharge, especially when handling larger quantities[6][9].
- Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse[10][11].

3.2. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place[6][12].
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases[1][13].
- Store in a secure area, accessible only to authorized personnel[12][14].

Section 4: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

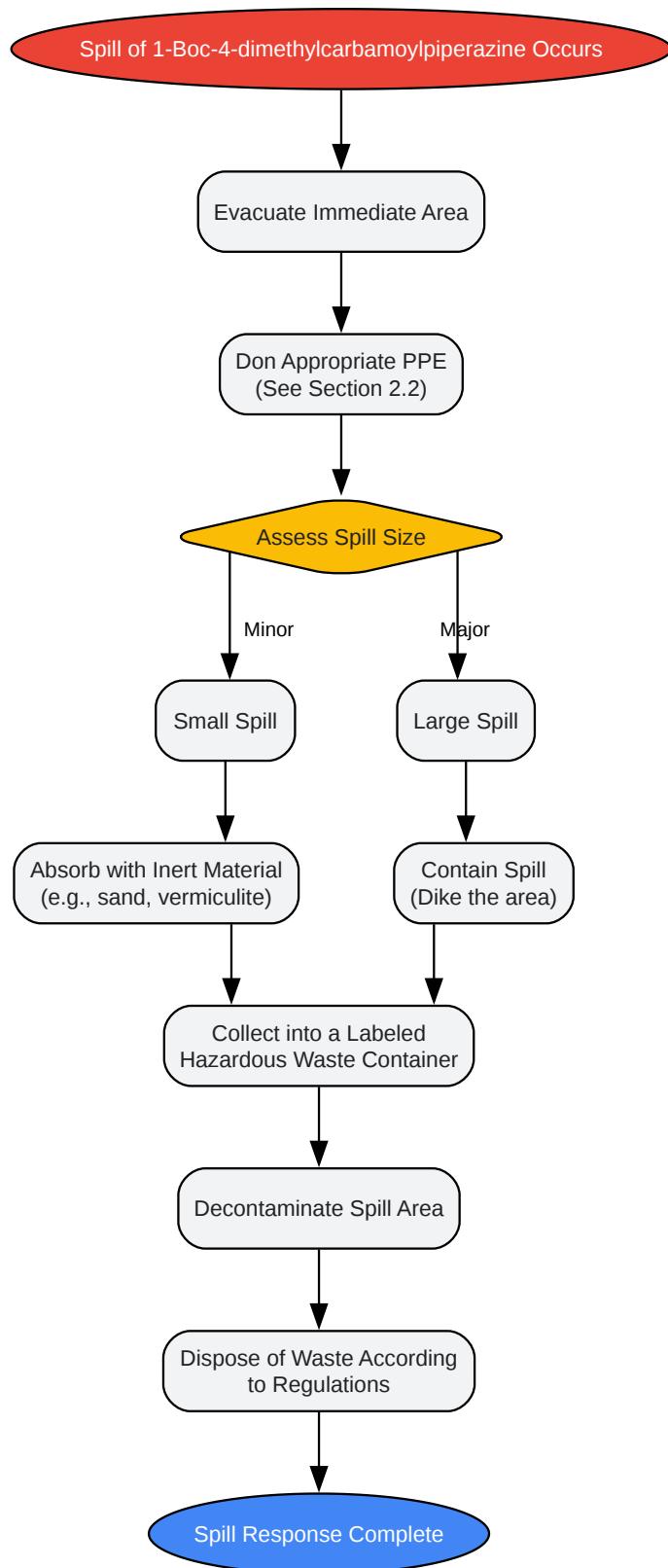
4.1. First-Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[1].
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists[10][12].
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention[10][14].

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[1][14][15].

4.2. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment as outlined in Section 2. Ensure adequate ventilation. Avoid breathing dust or vapors[6][9][15].
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, as it may be toxic to aquatic life[6][12].
- Methods for Containment and Cleaning Up:
 - For small spills, absorb with an inert material (e.g., sand, earth, vermiculite) and place in a suitable, labeled container for disposal[13][14][16].
 - For larger spills, dike the area to prevent spreading. Use a wet method or a vacuum with a HEPA filter to clean up solid material to avoid generating dust.
 - Clean the spill area thoroughly with soap and water, and collect the cleaning materials for proper disposal.

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Caption: Workflow for responding to a spill of **1-Boc-4-dimethylcarbamoylpiperazine**.

Section 5: Fire-Fighting Measures and Stability

5.1. Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[1][15].
- Specific Hazards: In case of fire, poisonous gases such as nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2) may be produced[1].
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear[1].

5.2. Stability and Reactivity

- Stability: The compound is stable under recommended storage conditions[8][17].
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases[1][17].
- Hazardous Polymerization: Hazardous polymerization does not occur[1].

Section 6: Disposal Considerations

Disposal of **1-Boc-4-dimethylcarbamoylpiperazine** and its containers must be in accordance with all applicable federal, state, and local regulations.

- Waste Generation: Minimize waste generation wherever possible.
- Disposal: Dispose of this material as hazardous waste through a licensed professional waste disposal service[14][18]. Do not empty into drains or the environment[1][6].
- Contaminated Packaging: Contaminated packaging should be treated as hazardous waste and disposed of accordingly[14][18].

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